

# 2-Propanethiol material safety data sheet (MSDS) interpretation for researchers

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## Compound of Interest

Compound Name: **2-Propanethiol**

Cat. No.: **B166235**

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## 2-Propanethiol: Technical Safety Support for Researchers

This guide provides an interpretation of the **2-Propanethiol** (Isopropyl Mercaptan) Safety Data Sheet (SDS) tailored for researchers, scientists, and drug development professionals. It includes troubleshooting for common experimental scenarios, quantitative safety data, and safe handling protocols.

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1:** What are the primary hazards I should be aware of when working with **2-propanethiol**?

**A:** **2-Propanethiol** is a highly flammable liquid and vapor (H225).[1][2][3][4][5] It can also cause skin irritation, serious eye irritation, and may cause an allergic skin reaction or sensitization.[1][3][4] Inhalation may cause respiratory tract irritation, and it is harmful if swallowed.[5][6] Additionally, it is very toxic to aquatic life with long-lasting effects.[1][2][3]

**Q2:** I can smell the characteristic "skunk-like" odor of **2-propanethiol** in the lab. What should I do?

**A:** The strong, unpleasant odor indicates that the compound is present in the air. Immediately ensure your lab's local exhaust ventilation (e.g., fume hood) is functioning correctly.[6] Check

that your container is tightly sealed.[2][4][5] If the smell persists, it could indicate a leak or spill, and you should follow spill response procedures.

**Q3: What are the symptoms of overexposure to **2-propanethiol**?**

A: Acute exposure can cause irritation to the eyes, skin, and respiratory tract.[6] You may experience nausea, dizziness, and headache.[6] High concentrations can potentially lead to more severe effects like unconsciousness.[6]

**Q4: What personal protective equipment (PPE) is mandatory when handling this chemical?**

A: Always wear appropriate PPE. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.[1][6]
- Skin Protection: Chemical-resistant gloves (inspect before use) and protective clothing to prevent skin exposure.[1][2][6]
- Respiratory Protection: Use in a well-ventilated area like a fume hood. If exposure limits might be exceeded or ventilation is inadequate, a full-face respirator with appropriate cartridges is necessary.[1][2]

**Q5: How should I respond to an accidental skin or eye exposure?**

A: Act immediately:

- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[1][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[2][6]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If they are not breathing, begin artificial respiration. Seek immediate medical help.[1][6][7]

**Q6: What is the correct procedure for storing **2-propanethiol**?**

A: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][5][6] It is crucial to keep it away from heat, sparks, open flames, and any other sources of ignition.[2][4][6] The storage area should be designated for flammable liquids.

Q7: What substances are incompatible with **2-propanethiol**?

A: Avoid contact with acids, strong oxidizing agents, alkali metals, and other strong reducing agents.[1][4][5][7] Reactions with these materials can generate heat and, in many cases, flammable hydrogen gas.[1][7]

Q8: How should I handle a small spill of **2-propanethiol** in the lab?

A: For a small spill:

- Remove all sources of ignition from the area.[1][6]
- Ensure the area is well-ventilated, and wear your full PPE.
- Absorb the spill with an inert, non-combustible material like sand or earth.[5][6] Do not use combustible materials like paper towels without caution.
- Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[1][4][6]

## Quantitative Data Summary

## Physical and Chemical Properties

Property	Value	Source
Physical State	Colorless Liquid	[1][5][6][7]
Odor	Strong, unpleasant, skunk-like	[1][7]
Molecular Formula	C3H8S	[3][5]
Molecular Weight	76.15 g/mol	[3][7]
Boiling Point	51-55 °C	[7]
Flash Point	-34 °C (-30 °F)	[6]
Vapor Pressure	277 mmHg	[7]
Water Solubility	Soluble	[1]

## Hazard Classifications

Classification Type	Hazard	Source
GHS Classification	Flammable Liquid, Category 2	[1][4][5]
Skin Sensitization, Sub-category 1B	[1][3][4]	
Skin Irritation, Category 2	[5]	
Eye Irritation, Category 2/2A	[5]	
Acute Toxicity (Oral), Category 4	[5]	
Aquatic Hazard (Acute & Chronic), Category 1	[1][3]	
Signal Word	Danger	[1][3][4][5]

## Toxicological Data

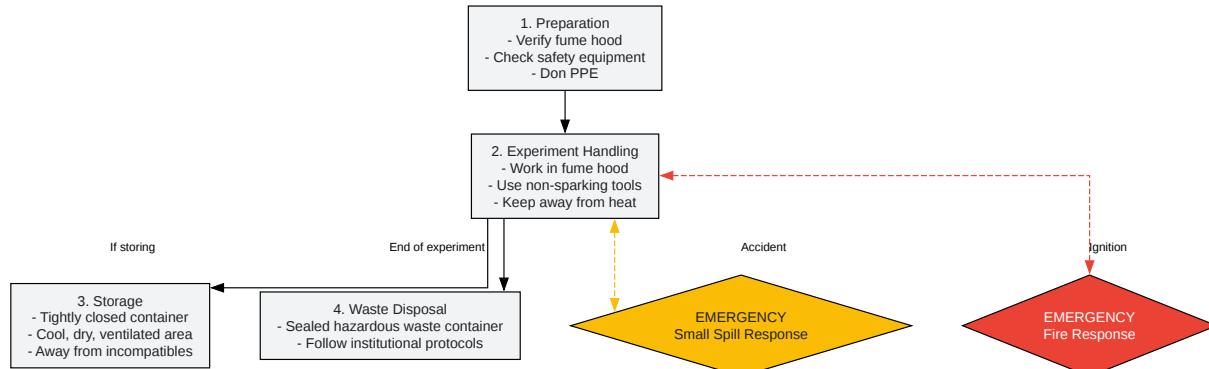
Test	Result	Species	Source
LD50 Oral	> 2,000 mg/kg	Rat	[2]

# Experimental Protocols & Workflows

## Standard Protocol for Safe Handling of 2-Propanethiol

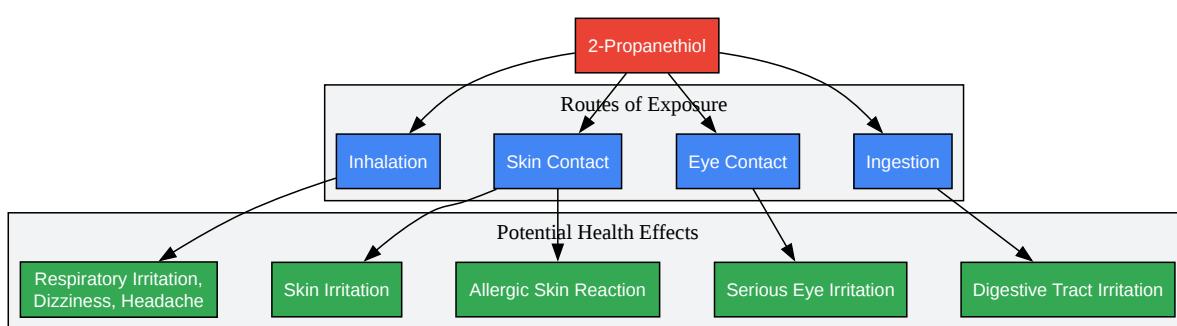
- Preparation and Precaution:
  - Before starting, ensure an appropriate fire extinguisher (dry chemical, foam, or CO<sub>2</sub>) is accessible.[1][2]
  - Verify that the safety shower and eyewash station are unobstructed and functional.
  - Work exclusively within a certified chemical fume hood to ensure adequate ventilation.[5][6]
  - Ground and bond containers when transferring material to prevent static discharge.[4][6]
  - Don all required PPE: safety goggles, chemical-resistant gloves, and a flame-resistant lab coat.[1][6]
- Execution of Experiment:
  - Keep the container of **2-propanethiol** tightly closed when not in use.[2][5][6]
  - Use non-sparking tools for all operations.[1][4]
  - Keep the chemical away from all ignition sources, including hot plates, open flames, and spark-producing equipment.[2][4]
  - Avoid contact with incompatible materials such as strong acids and oxidizing agents.[1][5][7]
- Post-Experiment and Waste Disposal:
  - Dispose of contaminated materials (e.g., gloves, absorbent pads) and excess chemical in a properly labeled, sealed container for hazardous waste.[1][3]
  - Do not pour waste into drains, as it is toxic to aquatic life.[1][3][4]
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[1][2][6]

## Visualizations



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Caption: Workflow for the safe handling of **2-propanethiol** in a research setting.



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Caption: Exposure routes and associated health hazards of **2-propanethiol**.

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